Spectroscopic Characterization of Maleic Acid Monoethyl Ester: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Maleic Acid Monoethyl Ester*
CAS No.:	*3990-03-2*
Cat. No.:	*B041634*

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Introduction

Maleic acid monoethyl ester, systematically named (Z)-4-ethoxy-4-oxobut-2-enoic acid, is a key organic intermediate in the synthesis of pharmaceuticals, polymers, and other specialty chemicals.[1][2] Its bifunctional nature, possessing both a carboxylic acid and an ester group, coupled with a cis-alkene backbone, imparts unique reactivity and properties. Unambiguous structural confirmation and purity assessment are paramount in its application, necessitating a thorough analysis using a suite of spectroscopic techniques.

This technical guide provides an in-depth analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **maleic acid monoethyl ester**. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple presentation of data, offering insights into the causal relationships between molecular structure and spectral features. The methodologies and interpretations presented herein are grounded in established spectroscopic principles to ensure scientific integrity and trustworthiness.

Molecular Structure and Spectroscopic Correlation

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A foundational understanding of the molecular structure of **maleic acid monoethyl ester** is crucial for interpreting its spectroscopic data. The molecule's key features include an ethyl ester group, a carboxylic acid group, and a cis-configured carbon-carbon double bond. Each of these functional groups and structural elements gives rise to characteristic signals in its NMR, IR, and mass spectra.

Caption: Molecular structure of **maleic acid monoethyl ester**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **maleic acid monoethyl ester**, both ^{1}H and ^{13}C NMR provide a wealth of information regarding its carbon-hydrogen framework.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: A 5-10 mg sample of **maleic acid monoethyl ester** is dissolved in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube.
- Internal Standard: A small amount of tetramethylsilane (TMS) is added as an internal standard for chemical shift referencing (δ = 0.00 ppm).
- Instrumentation: Spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher) to ensure adequate signal dispersion.
- ^{1}H NMR Acquisition: Standard acquisition parameters include a 30-degree pulse angle and a relaxation delay of 1-2 seconds. Typically, 8-16 scans are sufficient for a high signal-to-noise ratio.
- ^{13}C NMR Acquisition: A proton-decoupled pulse sequence is used to simplify the spectrum to single lines for each unique carbon. A larger number of scans (e.g., 128 or more) is generally required due to the lower natural abundance of the ^{13}C isotope.

^{1}H NMR Spectral Data

The ^{1}H NMR spectrum of **maleic acid monoethyl ester** is characterized by four distinct signals, each corresponding to a unique proton environment in the molecule.

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Signal	Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
a	~1.3	Triplet	3H	-O-CH_2-CH_3
b	~4.2	Quartet	2H	-O-CH_2-CH_3
c	~6.3	Doublet	1H	HOOC-CH=
d	~6.4	Doublet	1H	=CH-COOEt
e	~10-12	Broad Singlet	1H	-COOH

Note: The exact chemical shifts can vary slightly depending on the solvent and concentration.

- Ethyl Group (-CH_2CH_3): The signals at ~1.3 ppm (triplet) and ~4.2 ppm (quartet) are characteristic of an ethyl group. The upfield triplet corresponds to the methyl protons (a), which are split by the two adjacent methylene protons (n+1 rule, 2+1=3). The downfield quartet is assigned to the methylene protons (b), which are split by the three adjacent methyl protons (n+1 rule, 3+1=4). The downfield shift of the methylene protons is due to the deshielding effect of the adjacent electronegative oxygen atom.

- Olefinic Protons (-CH=CH-): The two protons on the carbon-carbon double bond appear as doublets around 6.3 and 6.4 ppm. Their downfield chemical shift is expected for vinylic protons. The cis-configuration of these protons results in a coupling constant (^3J) of approximately 12 Hz.

- Carboxylic Acid Proton (-COOH): The carboxylic acid proton is highly deshielded and appears as a broad singlet in the region of 10-12 ppm. Its broadness is a result of chemical exchange with residual water or other acidic protons in the sample.

^{13}C NMR Spectral Data

The proton-decoupled ^{13}C NMR spectrum of **maleic acid monoethyl ester** displays six signals, one for each unique carbon atom.[3]

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Signal	Chemical Shift (δ, ppm)	Assignment
1	~14	-O-CH_2-CH_3
2	~62	-O-CH_2-CH_3
3	~130	HOOC-CH=
4	~135	=CH-COOEt
5	~165	-COOEt
6	~168	-COOH

Note: The exact chemical shifts can vary slightly depending on the solvent and concentration.

- Alkyl Carbons: The ethyl group carbons appear at the most upfield positions, with the methyl carbon (~14 ppm) being more shielded than the methylene carbon (~62 ppm). The deshielding of the methylene carbon is due to its direct attachment to the electronegative oxygen atom.
- Olefinic Carbons: The two sp^2 hybridized carbons of the double bond are found in the range of 130-135 ppm. The carbon atom alpha to the ester carbonyl is typically slightly downfield compared to the one alpha to the carboxylic acid.[4]
- Carbonyl Carbons: The carbonyl carbons of the ester and carboxylic acid functional groups are the most deshielded carbons in the molecule, appearing at ~165 ppm and ~168 ppm, respectively. The subtle difference in their chemical shifts can be attributed to the different electronic environments of the ester and carboxylic acid moieties. Generally, the carbonyl carbon of a carboxylic acid is slightly more deshielded than that of an ester.[5]

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **maleic acid monoethyl ester** exhibits characteristic absorption bands for the carboxylic acid, ester, and alkene functional groups.

Experimental Protocol: IR Data Acquisition

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- Sample Preparation: For a solid sample, a small amount is finely ground with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a thin film can be cast from a volatile solvent. For attenuated total reflectance (ATR) analysis, the sample is placed directly on the crystal.
- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer is used to acquire the spectrum.
- Data Acquisition: A background spectrum of the empty sample compartment (or pure KBr pellet) is first recorded. The sample is then scanned, typically over the range of 4000-400 cm^{-1}. The final spectrum is presented as percent transmittance versus wavenumber (cm^{-1}).

IR Spectral Data

Wavenumber (cm^{-1})	Intensity	Assignment
3300-2500	Broad, Strong	O-H stretch (Carboxylic acid dimer)
~3000	Medium	C-H stretch (sp^2 C-H)
~2980	Medium	C-H stretch (sp^3 C-H)
~1720	Strong, Sharp	C=O stretch (Ester)
~1700	Strong	C=O stretch (Carboxylic acid)
~1640	Medium	C=C stretch (Alkene)
~1300-1000	Strong	C-O stretch (Ester and Carboxylic acid)

- O-H Stretch: The most prominent feature in the IR spectrum is the very broad and strong absorption band from 3300 to 2500 cm^{-1}, which is characteristic of the O-H stretching vibration of a hydrogen-bonded carboxylic acid dimer.[6]
- C-H Stretches: The absorptions around 3000 cm^{-1} and 2980 cm^{-1} are attributed to the stretching vibrations of the sp^2 and sp^3 C-H bonds, respectively.

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- C=O Stretches: Two distinct, strong carbonyl (C=O) stretching bands are observed. The band at a higher wavenumber (~1720 cm^{-1}) is assigned to the ester carbonyl, while the band at a lower wavenumber (~1700 cm^{-1}) corresponds to the carboxylic acid carbonyl. The conjugation with the C=C double bond slightly lowers these frequencies compared to their saturated counterparts.
- C=C Stretch: The stretching vibration of the carbon-carbon double bond appears around 1640 cm^{-1}.
- C-O Stretches: The fingerprint region (below 1500 cm^{-1}) contains strong C-O stretching bands from both the ester and carboxylic acid groups, typically in the 1300-1000 cm^{-1} range.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can aid in its identification and structural elucidation.

Experimental Protocol: Mass Spectrometry Data Acquisition

- Sample Introduction: The sample is introduced into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS).
- Ionization: Electron ionization (EI) is a common method for generating ions. In EI, high-energy electrons bombard the sample molecules, causing them to lose an electron and form a molecular ion ($M^{+}\bullet$).
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion abundance versus m/z.

Mass Spectral Data

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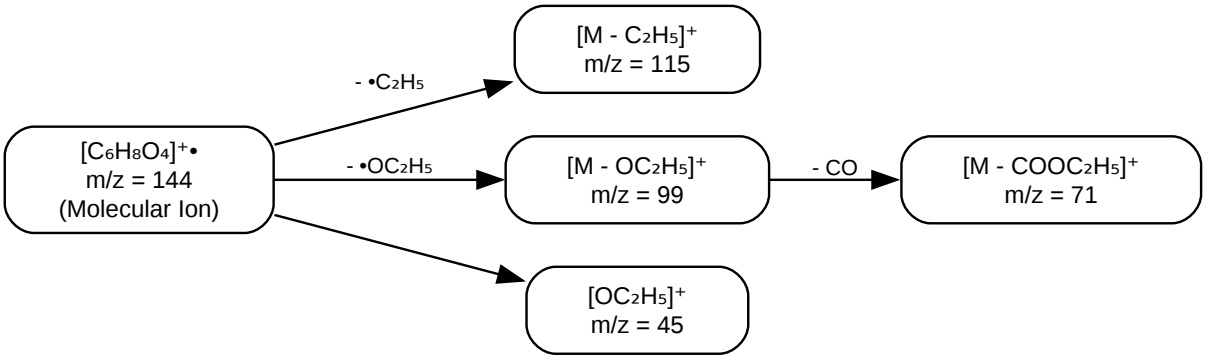
m/z	Relative Intensity	Assignment
144	Moderate	$[M]^{+\bullet}$ (Molecular Ion)
115	Moderate	$[M - C_2H_5]^+$
99	High	$[M - OC_2H_5]^+$
71	High	$[M - COOC_2H_5]^+$
45	High	$[COOH]^+$ or $[OC_2H_5]^+$

Note: The relative intensities are approximate and can vary depending on the instrument and conditions.



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Caption: Proposed fragmentation pathway for **maleic acid monoethyl ester** in EI-MS.

- Molecular Ion: The molecular ion peak at m/z 144 confirms the molecular weight of **maleic acid monoethyl ester** ($C_6H_8O_4$).
- Loss of an Ethyl Radical: The peak at m/z 115 corresponds to the loss of an ethyl radical ($\bullet C_2H_5$) from the molecular ion.
- Loss of an Ethoxy Radical: A prominent peak is observed at m/z 99, resulting from the loss of an ethoxy radical ($\bullet OC_2H_5$). This is a common fragmentation pathway for ethyl esters.[7]

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- Loss of the Ester Group: The peak at m/z 71 is attributed to the loss of the entire carbethoxy group (•$COOC_2H_5$), leaving a $[C_3H_3O_2]^+$ fragment.
- Fragment at m/z 45: The high abundance peak at m/z 45 can be attributed to either the $[COOH]^+$ fragment or the $[OC_2H_5]^+$ fragment, both of which are plausible fragments from the parent molecule.

Conclusion

The comprehensive spectroscopic analysis of **maleic acid monoethyl ester** using NMR, IR, and Mass Spectrometry provides a self-validating system for its structural confirmation and characterization. Each technique offers complementary information, and the correlation of the data from all three methods allows for an unambiguous assignment of the molecule's structure. The detailed interpretation of the spectral features, grounded in fundamental principles, provides researchers with the necessary tools to confidently identify and assess the purity of this important chemical intermediate.

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